

# Daphmacropodine: Physicochemical Properties and Biological Activity Overview

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## Compound of Interest

Compound Name: *Daphmacropodine*

Cat. No.: *B15587297*

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This technical guide provides a summary of the available scientific information on **Daphmacropodine**, a natural product of interest to researchers in pharmacology and drug development. The document outlines its core physicochemical properties. However, a comprehensive review of publicly accessible scientific literature reveals a lack of in-depth studies on its specific biological activities, experimental protocols, and associated signaling pathways.

## Core Physicochemical Data

**Daphmacropodine** is a natural alkaloid isolated from plants of the *Daphniphyllum* genus. Its fundamental chemical identifiers are summarized below.

Property	Value	Citation
CAS Number	39729-21-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	513.76 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>32</sub> H <sub>51</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>

## Biological Activity and Experimental Data

While research has been conducted on various alkaloids isolated from *Daphniphyllum macropodum*, specific and detailed information regarding the biological activity and mechanism of action of **Daphmacropodine** remains limited in the scientific literature. Studies on related compounds from the same plant have included evaluations for cytotoxic and pesticidal activities.<sup>[1]</sup> However, detailed experimental protocols for these assays as they pertain specifically to **Daphmacropodine** are not provided in the available literature.

A thorough search for in-depth experimental methodologies, such as those for cytotoxicity assays, anti-cancer activity, or other pharmacological evaluations directly involving **Daphmacropodine**, did not yield replicable protocols. General procedures for in vitro cytotoxicity assays are widely available but are not specific to this compound.

## Signaling Pathways

Currently, there is no published research that elucidates the signaling pathways modulated by **Daphmacropodine**. The mechanism of action of this particular alkaloid has not been a subject of detailed investigation in the reviewed literature. Therefore, diagrams of signaling pathways or experimental workflows involving **Daphmacropodine** cannot be generated at this time due to a lack of foundational data.

In conclusion, while the basic chemical identity of **Daphmacropodine** is established, its biological role and potential as a pharmacological agent are not yet well-defined in the public domain. Further research is required to characterize its bioactivities, elucidate its mechanism of action, and establish detailed experimental protocols for its study.

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## References

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- To cite this document: BenchChem. [Daphmacropodine: Physicochemical Properties and Biological Activity Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587297#daphmacropodine-cas-number-and-molecular-weight]

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